

Discovery of 5-Chloro-2-hydroxy-n-(2-hydroxyethyl)benzamide

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Compound of Interest

Compound Name: 5-Chloro-2-hydroxy-n-(2-hydroxyethyl)benzamide

CAS No.: 6626-89-7

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An In-depth Technical Guide to the 5-Chloro-2-hydroxybenzamide Scaffold: Synthesis, Properties, and Therapeutic Potential of N-Substituted Derivatives

Abstract

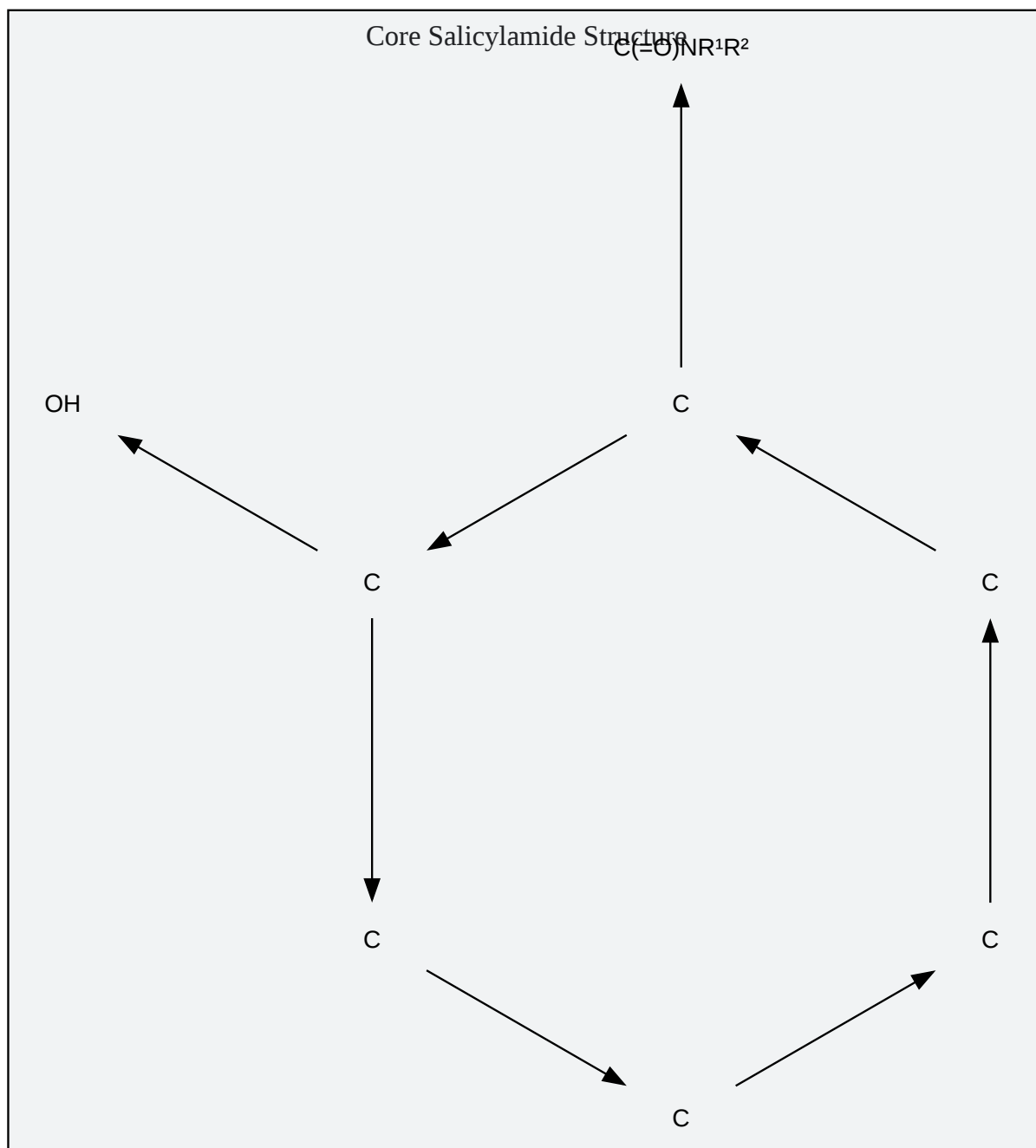
The salicylamide (2-hydroxybenzamide) scaffold is a cornerstone in medicinal chemistry, giving rise to compounds with a vast spectrum of pharmacological activities. Strategic modification of this core, particularly through halogenation and N-substitution, has proven to be a highly effective method for modulating biological and physicochemical properties. This technical guide delves into the 5-chloro-2-hydroxybenzamide scaffold, a privileged structure known for conferring potent antimicrobial and other biological activities. We will explore the rationale behind its design, propose a detailed synthetic pathway for novel derivatives such as **5-Chloro-2-hydroxy-n-(2-hydroxyethyl)benzamide**, and analyze its potential therapeutic applications by drawing upon established structure-activity relationships from closely related analogs. This document serves as a comprehensive resource for researchers and drug development professionals, providing both a theoretical framework and practical, field-proven insights into this promising class of compounds.

The Salicylamide Core: A Foundation for Drug Discovery

Salicylamides and their N-substituted derivatives, known as salicylanilides, are a critical class of aromatic compounds with a rich history in pharmacology. Their broad range of activities includes antibacterial, antimycobacterial, antifungal, anti-inflammatory, and antineoplastic effects.^[1] The foundational structure consists of a benzamide ring with a hydroxyl group positioned ortho to the amide functionality.

This ortho-hydroxy group is not merely a passive substituent; it is fundamental to the molecule's activity. It can form a strong intramolecular hydrogen bond with the amide's carbonyl oxygen, which rigidifies the molecule's conformation. This pre-organization can be crucial for effective binding to biological targets. Furthermore, the hydroxyl and amide groups can act as a bidentate chelate system for metal ions, a mechanism implicated in the action of some enzyme inhibitors.

The addition of a chlorine atom at the C5 position of the salicylamide ring is a key strategic decision. This modification significantly impacts the molecule's electronic properties and lipophilicity, often enhancing its biological potency. For instance, many 5-chlorosalicylanilide derivatives exhibit potent activity against multidrug-resistant bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA).^[2]



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Caption: Core chemical structure of a salicylamide.

Synthesis and Physicochemical Properties

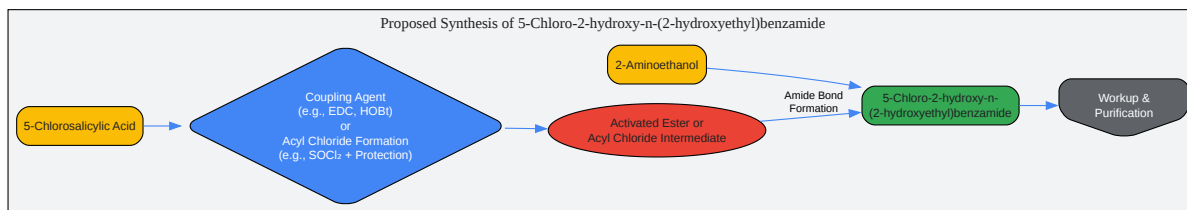
The discovery and development of novel compounds hinge on robust and reproducible synthetic strategies. The synthesis of **5-Chloro-2-hydroxy-n-(2-hydroxyethyl)benzamide** can be logically designed based on established methods for amide bond formation.^{[3][4]}

Synthetic Strategy: Amide Coupling

The most direct and widely adopted approach for synthesizing N-substituted benzamides is the coupling of a carboxylic acid (or its activated derivative) with a primary amine. For the target molecule, this involves the reaction between 5-chlorosalicylic acid and 2-aminoethanol (ethanolamine). To overcome the relatively low reactivity of the carboxylic acid, it is typically converted into a more electrophilic species.

Two primary activation strategies exist:

- **Acyl Chloride Formation:** Reacting 5-chlorosalicylic acid with a chlorinating agent like thionyl chloride (SOCl₂) or oxalyl chloride converts the carboxylic acid into a highly reactive acyl chloride. This intermediate readily reacts with the amine to form the amide bond. The hydroxyl group must be protected (e.g., as a benzyl ether) prior to this step to prevent side reactions, followed by a deprotection step.
- **Carbodiimide-Mediated Coupling:** Using a coupling agent such as N,N'-dicyclohexylcarbodiimide (DCC) or N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC) in the presence of an activator like 1-Hydroxybenzotriazole (HOBt). This method is milder and often avoids the need for protecting groups.^[5]



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Caption: Proposed synthetic workflow for the target compound.

Detailed Experimental Protocol (Carbodiimide Method)

This protocol is a self-validating system; successful synthesis is confirmed by standard analytical techniques (NMR, MS, IR) which verify the formation of the expected amide bond and the presence of all functional groups.

- **Reagent Preparation:** In a round-bottom flask under an inert atmosphere (e.g., nitrogen), dissolve 1 equivalent of 5-chlorosalicylic acid in a suitable anhydrous solvent such as dimethylformamide (DMF) or dichloromethane (DCM).
- **Activation:** To the stirred solution, add 1.1 equivalents of 1-Hydroxybenzotriazole (HOBt) and 1.1 equivalents of N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC). The rationale for using these reagents is that EDC activates the carboxylic acid to form a highly reactive O-acylisourea intermediate, while HOBt traps this intermediate to form an activated ester, which minimizes side reactions and improves yield.^[5]
- **Activation Stirring:** Allow the mixture to stir at room temperature for 1 hour to ensure complete activation of the carboxylic acid.
- **Amine Addition:** Slowly add 1.1 equivalents of 2-aminoethanol to the reaction mixture.

- **Reaction:** Let the reaction proceed at room temperature for 12-24 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Workup:** Upon completion, dilute the reaction mixture with ethyl acetate and wash sequentially with 1M HCl, saturated sodium bicarbonate solution, and brine. The acidic wash removes unreacted amine and EDC byproducts, while the basic wash removes unreacted carboxylic acid and HOBt.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude solid by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel to yield the pure **5-Chloro-2-hydroxy-n-(2-hydroxyethyl)benzamide**.

Physicochemical Properties

While experimental data for the specific title compound is not readily available, we can tabulate computed properties for its structural isomer, 5-chloro-2-((2-hydroxyethyl)amino)benzamide, which provide a reasonable estimation for molecular design and analysis.^[6] The key difference, the position of the N-hydroxyethyl group, will influence properties like hydrogen bond donation/acceptance and solubility. The target molecule, having a secondary amide, is expected to have different hydrogen bonding capabilities than the isomer, which has a primary amide and a secondary amine.

Property	Value (for isomer CID 58900)	Data Source
Molecular Formula	C ₉ H ₁₁ ClN ₂ O ₂	PubChem ^[6]
Molecular Weight	214.65 g/mol	PubChem ^[6]
XLogP3	1.3	PubChem ^[6]
Hydrogen Bond Donors	3	PubChem ^[6]
Hydrogen Bond Acceptors	3	PubChem ^[6]
Rotatable Bond Count	4	PubChem ^[6]

Biological Activity & Mechanism of Action (Inferred from Analogs)

The therapeutic potential of **5-Chloro-2-hydroxy-n-(2-hydroxyethyl)benzamide** can be inferred from the extensive research conducted on its structural analogs. The 5-chloro-2-hydroxybenzamide core is a well-established pharmacophore for antimicrobial activity.

Antimicrobial Potential

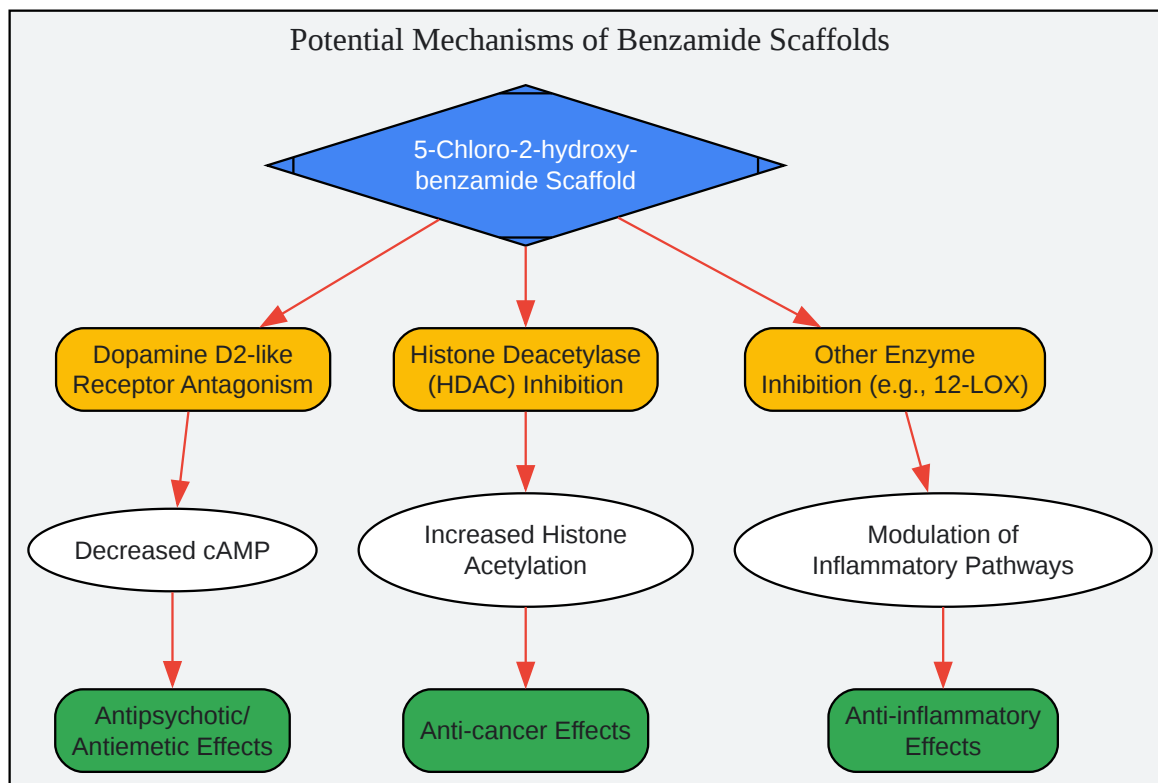
Numerous studies have demonstrated that N-substituted 5-chlorosalicylamides possess significant activity against a range of pathogens.

- **Antibacterial Activity:** Derivatives have shown potent activity against Gram-positive bacteria, including clinically important methicillin-resistant *Staphylococcus aureus* (MRSA) strains, with Minimum Inhibitory Concentrations (MICs) reported in the low micromolar range.[\[2\]](#)
- **Antimycobacterial Activity:** The scaffold is also effective against various mycobacterial strains, including *Mycobacterium tuberculosis*.[\[1\]](#)[\[2\]](#)
- **Antifungal Activity:** Moderate to good antifungal activity has also been reported for this class of compounds.[\[1\]](#)

The introduction of the N-(2-hydroxyethyl) group is a rational design choice. Salicylanilides often suffer from low aqueous solubility, which can limit their clinical application. The addition of a polar hydroxyl group is expected to improve solubility and bioavailability while maintaining the core pharmacophore required for antimicrobial action.

Potential Mechanisms of Action

While the precise mechanism can vary, the biological activity of hydroxy-substituted benzamides is often attributed to their ability to interact with specific protein targets.



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Caption: Potential mechanisms of action for benzamide-based compounds.

- **Dopamine Receptor Antagonism:** A significant number of benzamides act as antagonists at dopamine D2-like receptors, forming the basis of their use as antipsychotic and antiemetic drugs.
- **Enzyme Inhibition:** Certain derivatives function as potent enzyme inhibitors. For example, some act as Histone Deacetylase (HDAC) inhibitors, a mechanism explored for cancer therapy, where the benzamide moiety can serve as a zinc-binding group in the enzyme's active site. Others have been shown to inhibit enzymes like 12-lipoxygenase, which is involved in inflammatory pathways.

For antimicrobial salicylanilides, the mechanism is often proposed to be the disruption of proton motive force across cell membranes, effectively uncoupling oxidative phosphorylation and

leading to cell death. This broad mechanism could explain the wide spectrum of activity observed.

Future Directions and Conclusion

The 5-chloro-2-hydroxybenzamide scaffold remains a highly valuable starting point for the discovery of new therapeutic agents. This guide has outlined the rationale for its importance, proposed a robust synthetic pathway for novel derivatives like **5-Chloro-2-hydroxy-n-(2-hydroxyethyl)benzamide**, and extrapolated its likely biological profile from a wealth of literature on related compounds.

The logical next steps in the discovery process are clear:

- **Synthesis and Characterization:** Execute the proposed synthesis and confirm the structure and purity of **5-Chloro-2-hydroxy-n-(2-hydroxyethyl)benzamide** using modern analytical methods.
- **In Vitro Biological Evaluation:** Screen the compound against a diverse panel of bacterial and fungal pathogens, including resistant strains, to determine its MIC values.
- **Mechanism of Action Studies:** Investigate the precise mechanism by which the compound exerts its antimicrobial effects.
- **Cytotoxicity and ADMET Profiling:** Assess the compound's toxicity against human cell lines and determine its preliminary absorption, distribution, metabolism, excretion, and toxicity (ADMET) properties to evaluate its drug-likeness.

In conclusion, **5-Chloro-2-hydroxy-n-(2-hydroxyethyl)benzamide** represents a logical and promising evolution of the salicylamide scaffold. By combining a proven antimicrobial core with a substituent designed to improve physicochemical properties, it stands as an excellent candidate for further investigation in the ongoing search for novel anti-infective agents.

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